

A Comparative Analysis of the Biological Efficacy of Free Serine and Valine

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Compound of Interest

Compound Name: Ser-Val

Cat. No.: B1310948

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This guide provides a detailed comparison of the distinct biological effects of free L-serine and L-valine, with a focus on their roles in cellular signaling pathways related to stress response and aging. While direct comparative experimental data on the biological efficacy of the dipeptide **Ser-Val** is not currently available in the public domain, this document summarizes the well-documented, and notably different, activities of its constituent amino acids. This information can serve as a foundational resource for researchers hypothesizing and testing the potential unique or synergistic effects of the **Ser-Val** dipeptide.

Data Presentation

The following table summarizes the key differential effects of free serine and valine on cellular stress resistance and lifespan, based on studies in the model organism *Saccharomyces cerevisiae*.

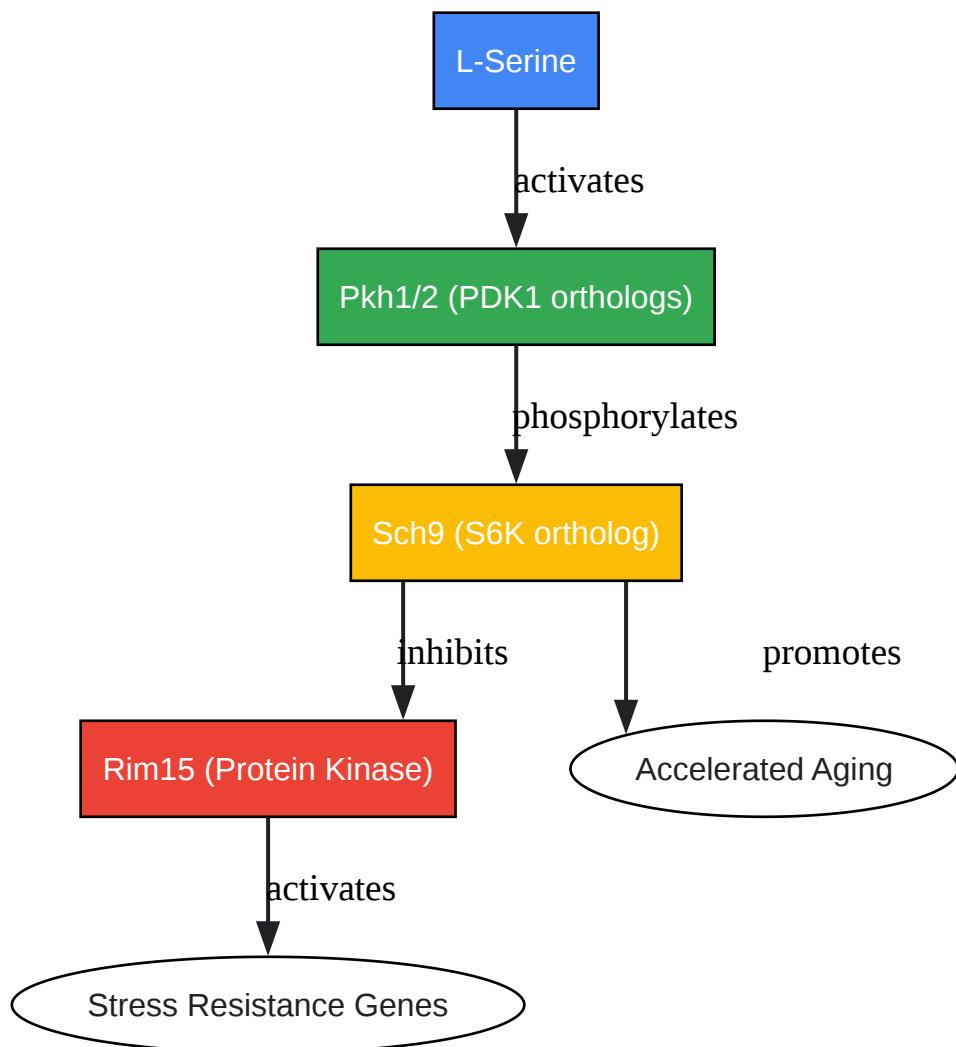
Parameter	L-Serine	L-Valine	Ser-Val Dipeptide
Primary Signaling Pathway	Pkh1/2 (PDK1 ortholog) pathway	Tor/S6K pathway	Hypothetical: May exhibit unique, synergistic, or antagonistic effects compared to the free amino acids.
Effect on Stress Resistance	Decreases stress resistance	Decreases stress resistance	Unknown
Effect on Chronological Lifespan	Pro-aging (shortens lifespan)	Pro-aging (shortens lifespan)	Unknown
Mechanism of Action	Pkh-inhibitor (myriocin) sensitive mechanism. [1]	Promotes cellular sensitization via a Tor-inhibitor (rapamycin) sensitive mechanism.	Promotes cellular sensitization via a Tor-inhibitor (rapamycin) Unknown

Signaling Pathways

Free serine and valine exert their effects on cellular aging and stress sensitivity through distinct signaling cascades.

Serine-Activated Signaling Pathway

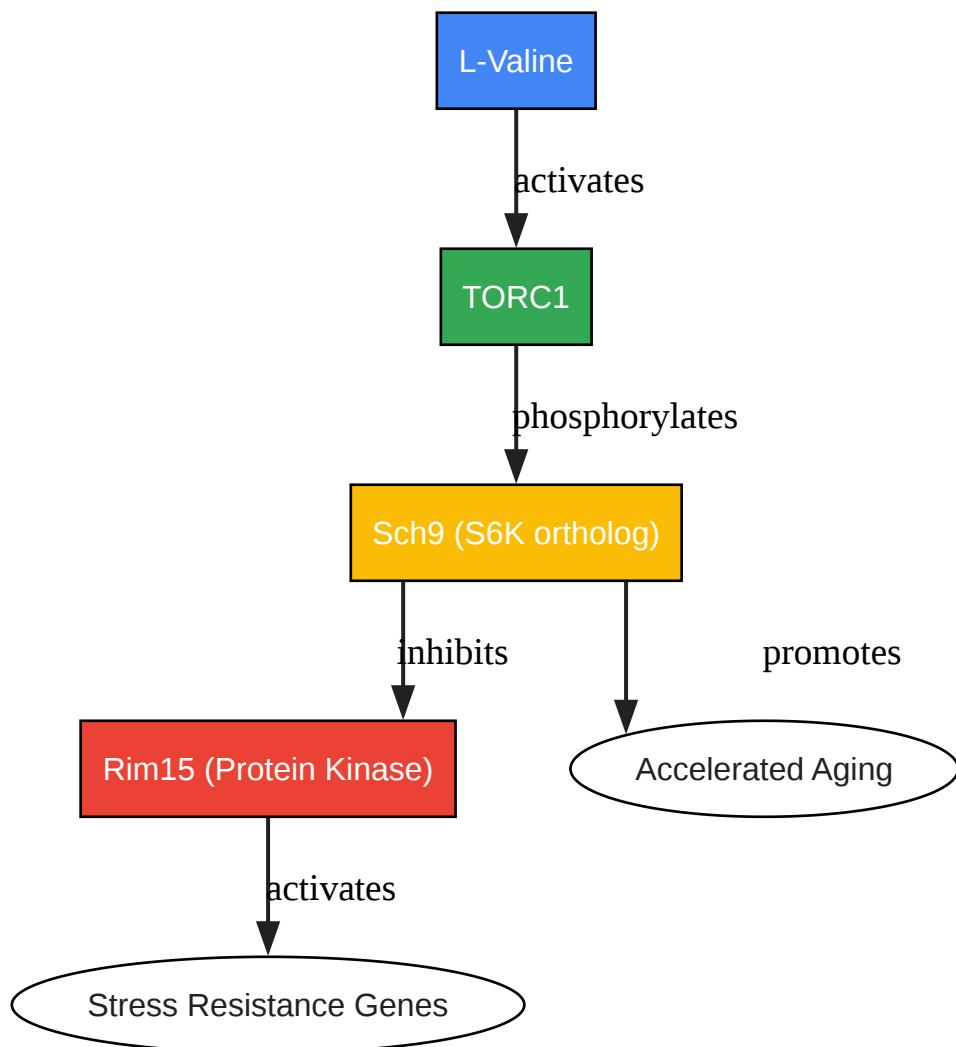
L-serine has been shown to promote cellular sensitization and aging through the activation of the PDK1 orthologs, Phk1/2. This pathway is independent of the Tor/S6K pathway.

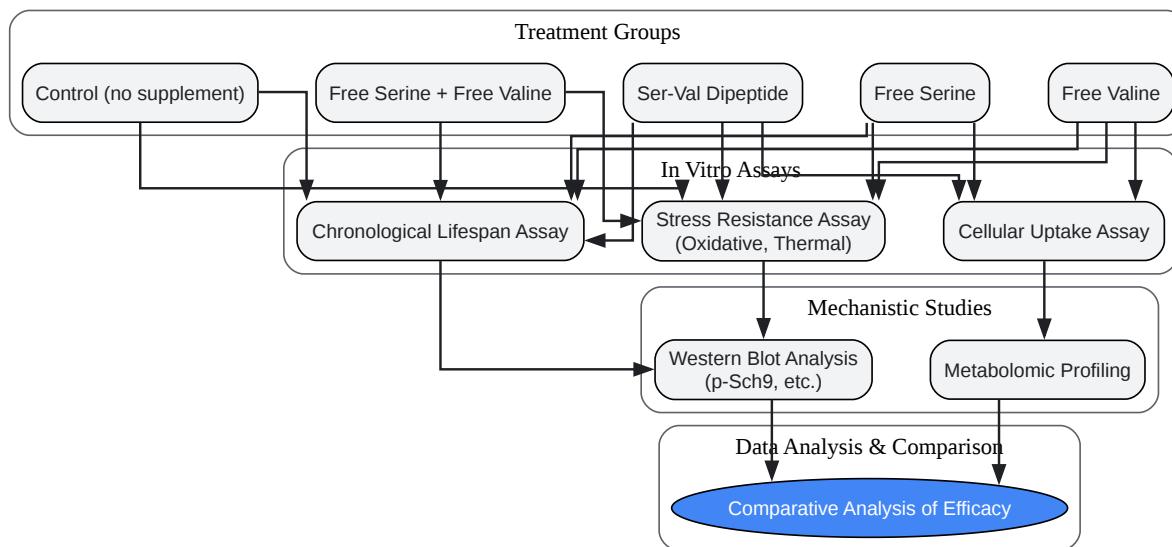
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Caption: Serine-activated Pkh1/2 signaling pathway leading to accelerated aging.

Valine-Activated Signaling Pathway

L-valine, along with other branched-chain amino acids, influences cellular sensitization and aging primarily through the activation of the Target of Rapamycin (Tor)/S6K signaling pathway.





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References

- 1. High-Throughput Rapid Yeast Chronological Lifespan Assay | Springer Nature Experiments [experiments.springernature.com]
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